

An In-depth Technical Guide to SUS 316L in Laboratory Research

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Compound of Interest

Compound Name:	SUS 316L
CAS No.:	11134-23-9
Cat. No.:	B1172276

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Introduction

Stainless steel grade **SUS 316L** is a ubiquitous material in laboratory research, particularly within the biomedical and pharmaceutical sectors. Its prevalence stems from a robust combination of properties including excellent corrosion resistance, biocompatibility, and mechanical strength.[1] This low-carbon variant of 316 stainless steel is specifically engineered to minimize harmful carbide precipitation during welding, thereby preserving its corrosion-resistant properties.[2] This guide provides a comprehensive overview of the applications, material properties, and relevant experimental protocols for researchers, scientists, and drug development professionals working with **SUS 316L**.

Core Applications in a Research Setting

The unique characteristics of **SUS 316L** make it an ideal candidate for a wide array of laboratory applications:

- **Biomedical Implants and Devices:** Due to its excellent biocompatibility and ability to withstand the corrosive environment of the human body, 316L is extensively used for manufacturing medical implants such as bone pins, screws, and hip and knee replacements.

[1][2] Porous 316L stainless steel can also be fabricated to mimic the properties of natural bone, further enhancing its utility in orthopedic applications.[3]

- **Bioreactors and Fermenters:** In drug development and biotechnological research, maintaining a sterile and controlled environment is paramount. **SUS 316L** is the material of choice for constructing bioreactors and fermenters due to its high resistance to corrosion from culture media and cleaning agents, and its smooth, easily cleanable surface.[4][5]
- **Surgical and Laboratory Instruments:** The durability and high corrosion resistance of 316L make it suitable for a variety of surgical and laboratory instruments that undergo repeated sterilization cycles, such as scalpels, forceps, and sterile work surfaces.[2]
- **Pharmaceutical Processing Equipment:** The pharmaceutical industry relies heavily on 316L for manufacturing processing equipment, storage tanks, pressure vessels, and tubing, where preventing product contamination is critical.[6] The FDA approves the use of 316L stainless steel in pharmaceutical manufacturing.[6]

Material Properties of SUS 316L

The performance of **SUS 316L** in laboratory applications is directly linked to its chemical composition and mechanical properties.

Chemical Composition

The key to 316L's superior corrosion resistance is the inclusion of molybdenum.[6] The low carbon content is also a defining feature, denoted by the "L" in its designation.[7]

Element	Content (%)
Chromium (Cr)	16.0 - 18.0
Nickel (Ni)	10.0 - 14.0
Molybdenum (Mo)	2.0 - 3.0
Carbon (C)	<0.03
Manganese (Mn)	≤ 2.0
Silicon (Si)	≤ 1.0
Phosphorus (P)	≤ 0.045
Sulfur (S)	≤ 0.03
Nitrogen (N)	≤ 0.1
Iron (Fe)	Balance
Data sourced from Grand Metal, 2024. [7]	

Mechanical Properties

SUS 316L exhibits a favorable balance of strength and ductility, making it suitable for a range of manufacturing processes.

Property	Value
Tensile Strength	~485 MPa
Elongation at Break	>40%
Elastic Modulus	~193 GPa
Density	~7.98 g/cm ³
Melting Point	1371 - 1399 °C
Data sourced from Engmotion, 2024 and RapidDirect, 2021. [8] [9]	

Experimental Protocols

Evaluating the suitability of **SUS 316L** for a specific research application often involves rigorous testing of its biocompatibility and corrosion resistance.

Biocompatibility Assessment

Biocompatibility testing ensures that a material does not elicit a toxic or immunological response when in contact with biological tissues.[\[2\]](#)

1. In Vitro Cytotoxicity Test

- Objective: To assess whether a material releases substances that are toxic to cells.
- Methodology:
 - Material Preparation: **SUS 316L** samples are sterilized.
 - Cell Culture: A cell line, such as L929 mouse fibroblast cells, is cultured in a suitable medium.[\[10\]](#)
 - Extraction Method: The material is incubated in the cell culture medium for a defined period (e.g., 24 hours) to create an extract.
 - Cell Exposure: The extract is then added to the cultured cells.
 - Analysis: Cell viability is assessed using methods like the MTT assay, which measures metabolic activity. A significant reduction in cell viability compared to a negative control indicates cytotoxicity.[\[11\]](#) Cell morphology and attachment can also be observed using scanning electron microscopy (SEM).[\[10\]](#)[\[11\]](#)

2. Hemocompatibility Test

- Objective: To evaluate the material's interaction with blood.
- Methodology:

- Material Incubation: The **SUS 316L** sample is incubated with fresh whole blood or a blood component like plasma.
- Analysis: The level of hemolysis (red blood cell rupture) is measured spectrophotometrically. Other parameters like thrombosis (clot formation) and complement activation can also be assessed.

Corrosion Resistance Evaluation

Corrosion resistance is critical, especially in the saline environments of the body or in contact with various chemical reagents in the lab.[12]

1. Potentiodynamic Polarization

- Objective: To determine the corrosion rate and susceptibility to pitting corrosion.
- Methodology:
 - Electrochemical Cell Setup: A three-electrode cell is used, with the **SUS 316L** sample as the working electrode, a reference electrode (e.g., saturated calomel electrode - SCE), and a counter electrode (e.g., platinum).[13]
 - Electrolyte: The cell is filled with a corrosive medium relevant to the application, such as a 0.9% NaCl solution to simulate body fluid.[13]
 - Measurement: The potential of the working electrode is scanned, and the resulting current is measured.
 - Data Analysis: The resulting polarization curve is analyzed to determine the corrosion potential (E_{corr}), corrosion current (I_{corr}), and pitting potential (E_{pit}). A higher E_{pit} indicates greater resistance to pitting corrosion.[14]

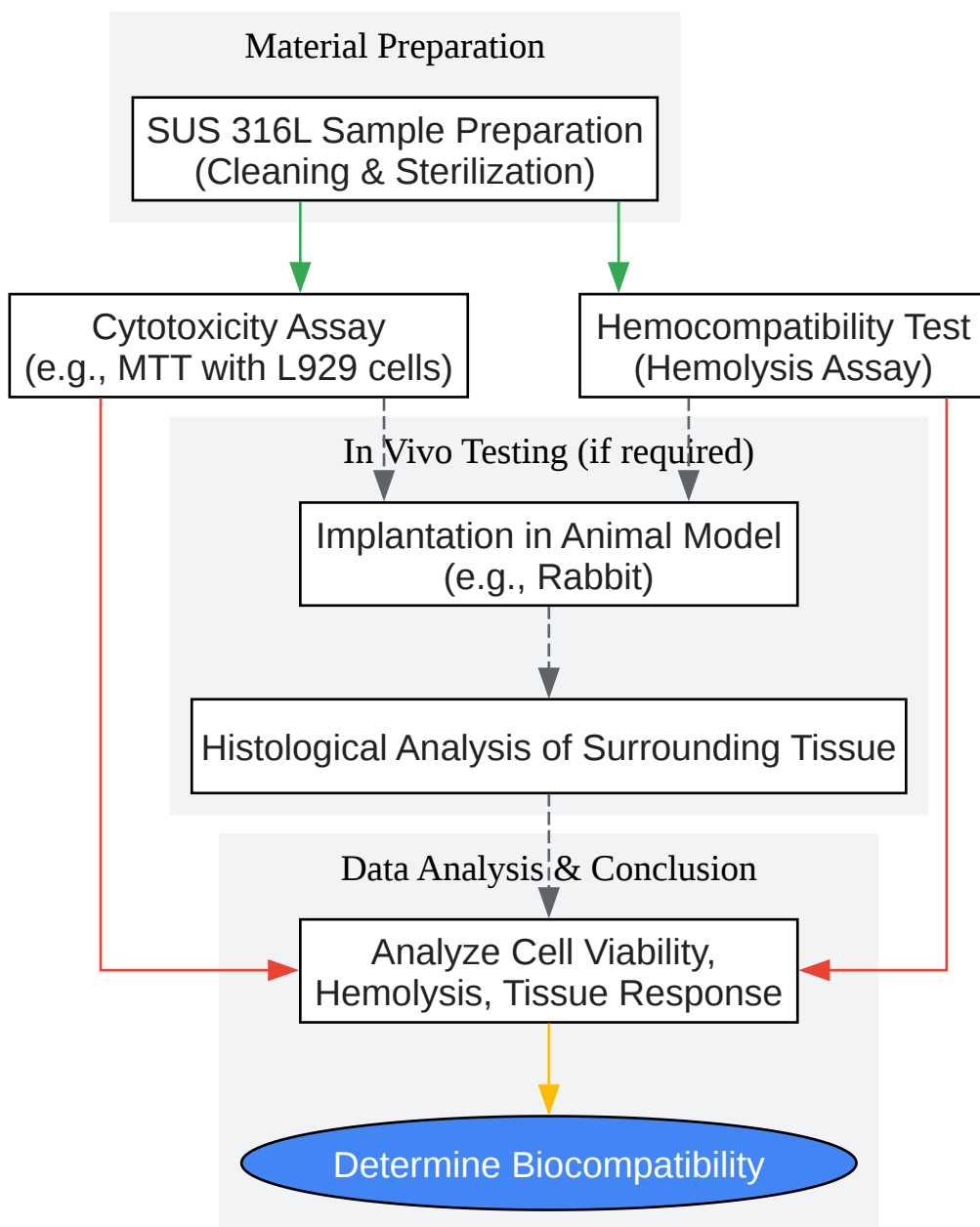
2. Electrochemical Impedance Spectroscopy (EIS)

- Objective: To characterize the properties of the passive film that protects the stainless steel from corrosion.
- Methodology:

- Cell Setup: The same three-electrode cell as in potentiodynamic polarization is used.
- Measurement: A small amplitude AC voltage signal is applied over a range of frequencies, and the impedance of the system is measured.
- Data Analysis: The data is often presented as Nyquist or Bode plots. This analysis can provide information about the resistance and capacitance of the passive layer.

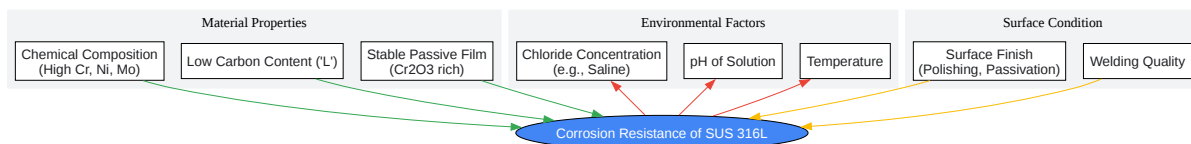
Visualizations

Signaling Pathways and Workflows



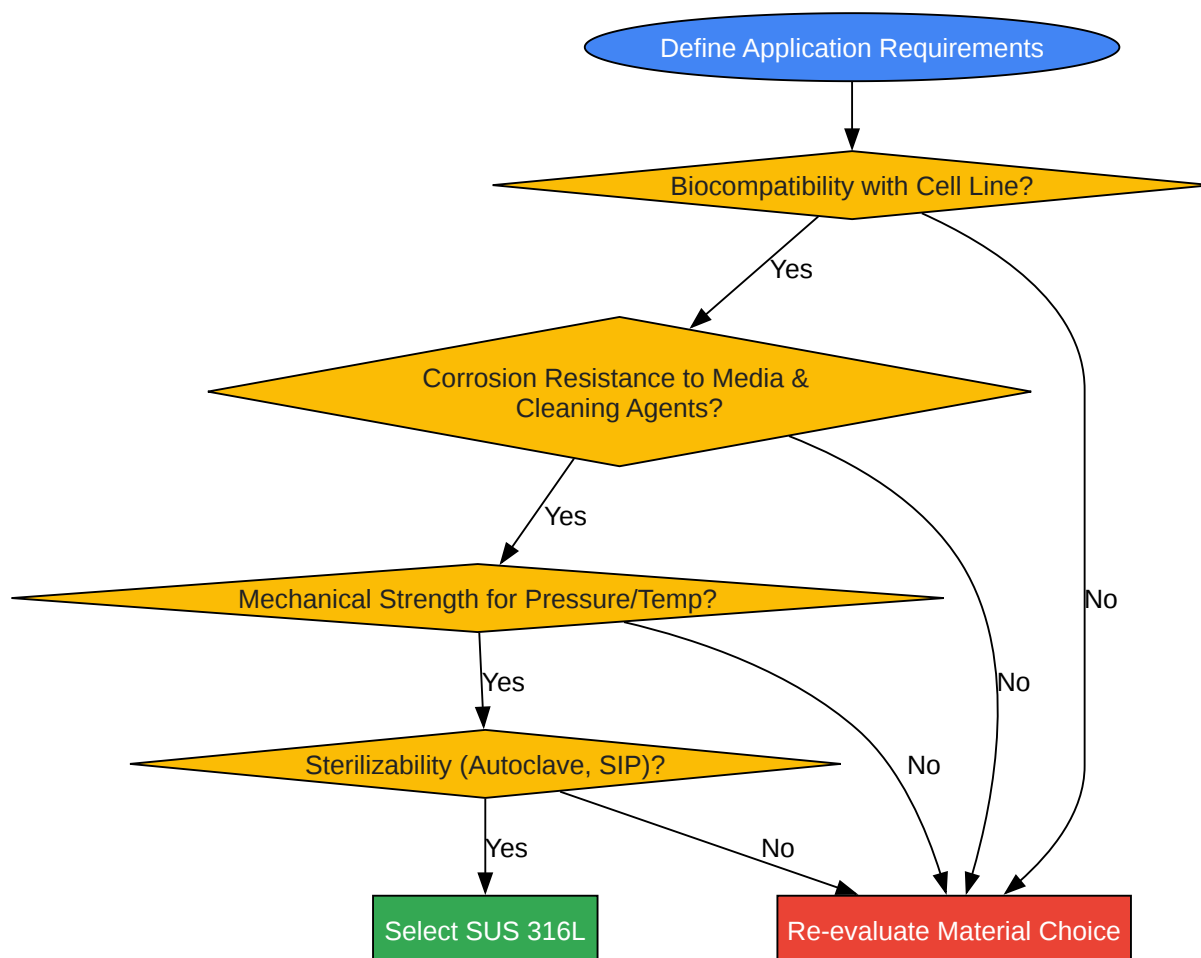
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Caption: Experimental workflow for assessing the biocompatibility of **SUS 316L**.



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Caption: Key factors influencing the corrosion resistance of **SUS 316L**.



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Caption: Logical workflow for selecting **SUS 316L** for bioreactor construction.

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References

- [1. Microstructure and Mechanical Properties of Modified 316L Stainless Steel Alloy for Biomedical Applications Using Powder Metallurgy - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [2. Why 316L steel is vital in medical settings \[mfychina.com\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. labtron.com \[labtron.com\]](#)
- [5. hexiamachine.com \[hexiamachine.com\]](#)
- [6. eaglestainless.com \[eaglestainless.com\]](#)
- [7. 316L-The Best Medical Grade Stainless Steel \[grandstainless.com\]](#)
- [8. AISI 316L and Surface Treatments for Pharma Use - CNC Manufacturing \[engmotion.com\]](#)
- [9. rapiddirect.com \[rapiddirect.com\]](#)
- [10. Investigation of the Biocompatibility of Laser Treated 316L Stainless Steel Materials \[mdpi.com\]](#)
- [11. Biocompatibility assessments of 316L stainless steel substrates coated by Fe-based bulk metallic glass through electro-spark deposition method - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [12. mdpi.com \[mdpi.com\]](#)
- [13. Corrosion Resistance of AISI 316L Stainless Steel Biomaterial after Plasma Immersion Ion Implantation of Nitrogen - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [14. dro.deakin.edu.au \[dro.deakin.edu.au\]](#)
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